

Technical Guide: Didodecyl Disulfide (CAS No. 63347-82-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11,16-Dithiahexacosane

Cat. No.: B15447920

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and suppliers of didodecyl disulfide. The compound is identified by CAS number 63347-82-0 and more commonly by CAS number 2757-37-1. It is an organosulfur compound with the molecular formula $C_{24}H_{50}S_2$. Didodecyl disulfide sees application as a lubricant additive, a component in metalworking fluids, and in the manufacturing of polymers and plastics due to its lubricating properties and high-temperature stability.^[1] Additionally, its potential as an antimicrobial agent is noted, suggesting applications in pharmaceuticals and cosmetics.^{[1][2]}

Chemical and Physical Properties

The following table summarizes the key quantitative data for di-n-dodecyl disulfide (CAS No. 2757-37-1), which corresponds to the molecular formula associated with CAS No. 63347-82-0.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₅₀ S ₂	[1][2]
Molecular Weight	402.78 g/mol	[1]
IUPAC Name	1-(dodecyldisulfanyl)dodecane	[2]
Synonyms	Di-n-dodecyl disulfide, Dilauryl disulfide	[2]
Melting Point	32.0 to 36.0 °C	[2]
Boiling Point	480.8 °C at 760 mmHg	[1]
Density	0.889 g/cm ³	[1]
Flash Point	216.1 °C	[1]
Appearance	White or Colorless to Light yellow powder, lump, or clear liquid	

Experimental Protocols

Synthesis of Didodecyl Disulfide via Oxidative Coupling of Dodecanethiol

A common method for the synthesis of symmetrical disulfides like didodecyl disulfide is the oxidative coupling of the corresponding thiol, in this case, dodecanethiol.[2]

Materials:

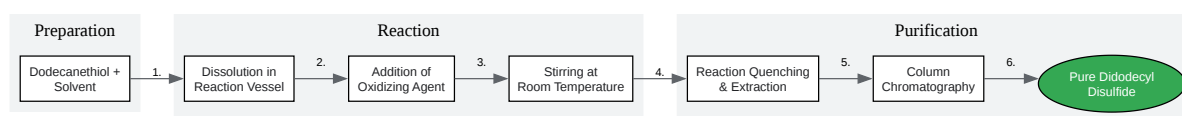
- Dodecanethiol
- Oxidizing agent (e.g., Iodine, Hydrogen Peroxide)
- Solvent (e.g., Acetonitrile)
- Stirring apparatus

- Reaction vessel
- Purification setup (e.g., chromatography column)

General Procedure:

- **Dissolution:** Dissolve dodecanethiol in a suitable solvent, such as wet acetonitrile, within a reaction vessel equipped with a stirrer.
- **Oxidation:** Gradually add the oxidizing agent (e.g., a solution of iodine in the same solvent) to the stirred solution at room temperature. The reaction progress can often be monitored by a color change.
- **Reaction Time:** Allow the reaction to proceed for a sufficient duration, which can range from minutes to several hours, until completion.
- **Work-up:** After the reaction is complete, the mixture is typically quenched, for example, with a solution of sodium thiosulfate to remove any excess iodine. The organic product is then extracted using an appropriate solvent.
- **Purification:** The crude product is purified, commonly by column chromatography, to yield pure didodecyl disulfide.
- **Characterization:** The final product should be characterized using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure and purity.

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Biological Functions of Diallyl Disulfide, a Garlic-Derived Natural Organic Sulfur Compound - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Didodecyl Disulfide (CAS No. 63347-82-0)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15447920#cas-number-63347-82-0-properties-and-suppliers\]](https://www.benchchem.com/product/b15447920#cas-number-63347-82-0-properties-and-suppliers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

